

Virgatic Acid: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: *Virgatic acid*

Cat. No.: *B081584*

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Abstract

Virgatic acid, a pentacyclic triterpenoid natural product, has been identified in a variety of plant species. This document provides a detailed technical guide on the discovery, history, and physicochemical properties of **virgatic acid**. While extensive biological data and detailed experimental protocols remain to be fully elucidated in publicly accessible literature, this guide consolidates the current knowledge to serve as a foundational resource for researchers in natural product chemistry, pharmacology, and drug development.

Introduction

Virgatic acid is a naturally occurring pentacyclic triterpenoid belonging to the oleanane class. Its chemical structure, 3 β -hydroxy-1-oxoolean-12-en-28-oic acid, distinguishes it within this large family of bioactive compounds. First identified as a constituent of various medicinal plants, **virgatic acid** is a subject of interest for its potential, yet largely unexplored, pharmacological activities. This document aims to provide a comprehensive overview of the existing scientific knowledge on **virgatic acid**, with a focus on its discovery, chemical properties, and known natural sources.

Discovery and History

Detailed historical information regarding the initial discovery and isolation of **virgatic acid**, including the specific researchers and the exact year of its first characterization, is not readily available in comprehensive review articles or databases. However, scientific literature indicates its isolation from several plant species, suggesting its discovery occurred within the broader context of phytochemical investigations of these plants. It is known to be a plant metabolite.^[1]

Virgatic acid has been isolated from the following plant species:

- *Juglans sinensis*^[1]
- *Salvia caespitosa*^[2]
- *Salvia virgata*^[3]
- *Daphne mucronata*^[4]
- *Lavandula stoechas*^[4]
- *Momordica cochinchinensis*^[4]

Further investigation into the primary literature concerning the phytochemical analysis of these plants is required to pinpoint the seminal discovery and characterization of **virgatic acid**.

Physicochemical Properties

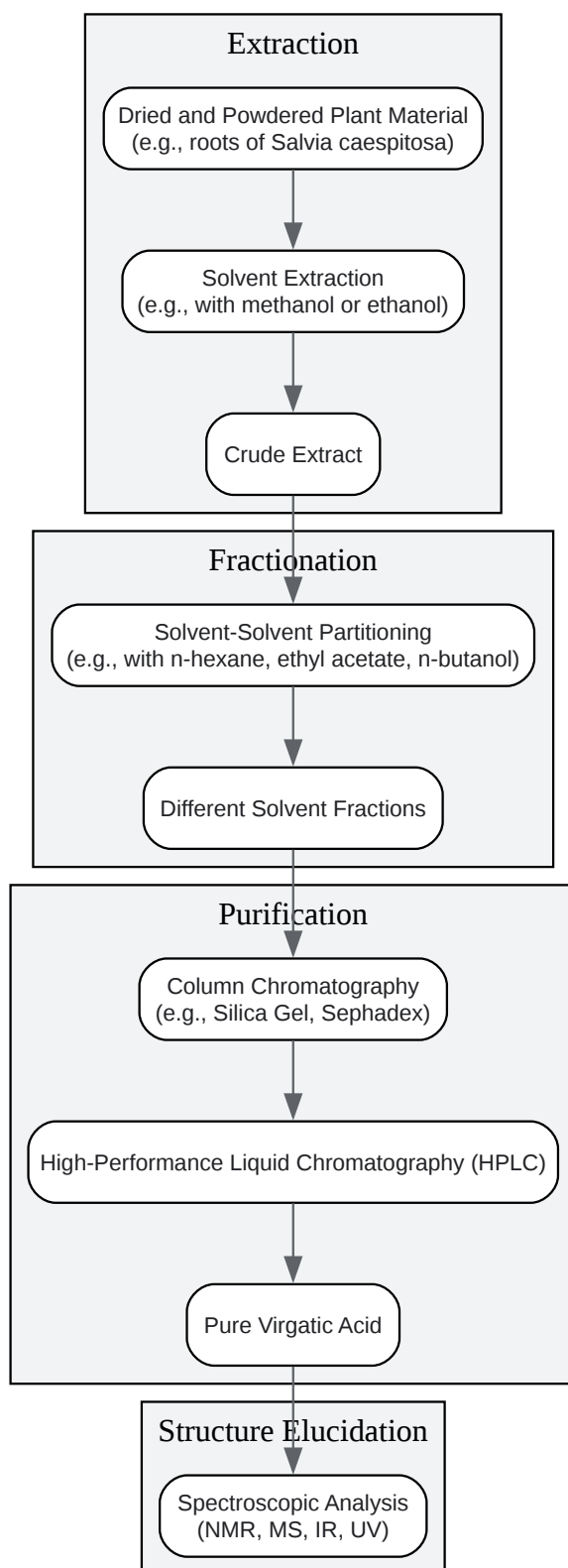
The fundamental physicochemical properties of **virgatic acid** are summarized in the table below, based on data available in the PubChem database.

Property	Value	Reference
Chemical Formula	C ₃₀ H ₄₆ O ₄	[1]
Molecular Weight	470.7 g/mol	[1]
IUPAC Name	(4aS,6aS,6bR,8aR,10S,12aR,14bS)-10-hydroxy-2,2,6a,6b,9,9,12a-heptamethyl-12-oxo-1,3,4,5,6,6a,7,8,8a,10,11,12,13,14b-tetradecahydronicene-4a-carboxylic acid	[1]
CAS Number	14356-51-5	
Appearance	Not specified in available literature	
Solubility	Soluble in DMSO	[2]

Experimental Protocols

Detailed experimental protocols for the isolation, purification, and characterization of **virgatic acid** are not explicitly available in the surveyed literature. However, a general workflow for the isolation of triterpenoid acids from plant material can be inferred.

General Isolation and Purification Workflow



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Caption: Generalized workflow for the isolation and characterization of **virgatic acid**.

Biological Activity and Mechanism of Action

The biological activity of **virgatic acid** is not well-documented in publicly available scientific literature. While many pentacyclic triterpenoids exhibit a wide range of pharmacological effects, including anti-inflammatory, anti-cancer, and anti-viral activities, specific studies on **virgatic acid** are lacking.

A study on a structurally related triterpenoid, ursolic acid (3 β -hydroxy-urs-12-en-28-oic acid), has shown that it can prolong the lifespan in *C. elegans* by modulating the JNK-1 (c-Jun N-terminal kinase 1) signaling pathway.[5] Given the structural similarity, it is plausible that **virgatic acid** may interact with similar cellular targets, but this remains to be experimentally verified.

Due to the absence of specific data on the mechanism of action of **virgatic acid**, a signaling pathway diagram cannot be constructed at this time.

Quantitative Data

A thorough review of the available scientific literature did not yield any quantitative biological data for **virgatic acid**, such as IC₅₀, EC₅₀, or K_i values.

Conclusion and Future Directions

Virgatic acid is a known natural product with a defined chemical structure. However, there is a significant gap in the scientific knowledge regarding its discovery, history, and biological activities. The lack of detailed experimental protocols and quantitative data hinders its potential development as a therapeutic agent.

Future research should focus on:

- **Re-isolation and Biological Screening:** Isolation of **virgatic acid** from its natural sources to perform comprehensive biological screening and elucidate its pharmacological profile.
- **Mechanism of Action Studies:** Investigation of its molecular targets and signaling pathways to understand its mechanism of action.

- Total Synthesis: Development of a synthetic route to produce **virgatic acid** and its analogs for further structure-activity relationship (SAR) studies.
- Historical Literature Review: A deep dive into older and less accessible phytochemical literature to uncover the original discovery and characterization of **virgatic acid**.

This document serves as a call to the scientific community to further investigate this potentially valuable natural product.

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